

# Physical and chemical characteristics of 6-Methyl-3-methylidenehept-5-en-2-one

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## Compound of Interest

Compound Name: 6-Methyl-3-methylidenehept-5-en-2-one

Cat. No.: B060398

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## An In-depth Technical Guide to 6-Methylhept-5-en-2-one

For Researchers, Scientists, and Drug Development Professionals

### Introduction

6-Methylhept-5-en-2-one, also known by synonyms such as Sulcatone and Methylheptenone, is an organic compound with the chemical formula  $C_8H_{14}O$ .<sup>[1][2][3][4]</sup> It is a naturally occurring ketone found in a variety of plants, including citronella, lemongrass, and palmarosa.<sup>[5][6]</sup> This compound is a significant component of the aroma of many fruits and is also known to act as an alarm pheromone.<sup>[2][7]</sup> Industrially, it serves as a crucial intermediate in the synthesis of a range of fine chemicals, including vitamins and aroma compounds.<sup>[1][8]</sup> This guide provides a comprehensive overview of the physical and chemical characteristics of 6-Methylhept-5-en-2-one, along with detailed experimental protocols.

## Chemical and Physical Properties

6-Methylhept-5-en-2-one is a colorless to pale yellow liquid with a characteristic strong, fatty, green, and citrus-like odor.<sup>[1][2][5]</sup> It is miscible with alcohols and ethers but has low solubility in water.<sup>[5][8]</sup>

Table 1: Physical and Chemical Properties of 6-Methylhept-5-en-2-one

Property	Value	Reference
IUPAC Name	6-methylhept-5-en-2-one	[1][2][3][4]
CAS Number	110-93-0	[1][3][4]
Molecular Formula	C8H14O	[1][3][4]
Molecular Weight	126.20 g/mol	[1][2][3][4]
Appearance	Colorless to pale yellow liquid	[1][5][9]
Melting Point	-67.1 °C to -67.3 °C	[1][9]
Boiling Point	172-174 °C at 1014 hPa	[1][4]
73 °C at 18 mmHg	[10][11]	
Density	0.851 g/cm <sup>3</sup> at 20°C	[1]
0.855 g/mL at 25 °C	[10][11][12]	
Solubility in Water	3.02 g/L at 25°C	[1]
Vapor Pressure	0.99 hPa at 18.18°C	[1]
1.99 hPa at 27.99°C	[1]	
Refractive Index	1.439-1.4445 at 20°C	[2][10][12]
Flash Point	56 °C (closed cup)	[9][11]
Log Kow (Partition Coefficient)	2.4	[1]

## Experimental Protocols

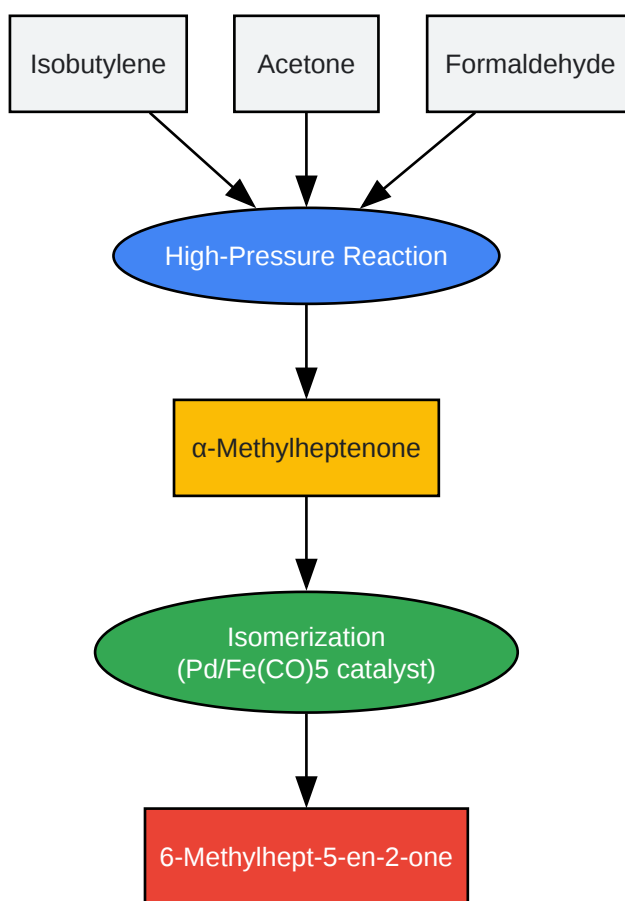
### Synthesis of 6-Methylhept-5-en-2-one

Several industrial methods are employed for the synthesis of 6-Methylhept-5-en-2-one. A common route involves the reaction of isobutylene, acetone, and formaldehyde.[7][8]

Protocol: Synthesis from Isobutylene, Acetone, and Formaldehyde[7][8]

- **Reaction Setup:** The reaction is typically carried out in a high-pressure reactor.
- **Reactants:** Isobutylene, acetone, and formaldehyde are used as the primary reactants.
- **Catalyst:** The reaction is facilitated by a catalyst system, often composed of palladium and carbonyl iron.<sup>[7][8]</sup>
- **Initial Product Formation:** The initial reaction leads to the formation of  $\alpha$ -methylheptenone.<sup>[7][8]</sup>
- **Isomerization:** The  $\alpha$ -isomer is then isomerized to the desired  $\beta$ -isomer, 6-methylhept-5-en-2-one. This isomerization is a key step and is catalyzed by the palladium and carbonyl iron system.<sup>[7][8]</sup>
- **Purification:** The final product is purified using standard techniques such as distillation.

Diagram: Synthesis of 6-Methylhept-5-en-2-one



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Caption: Synthesis of 6-Methylhept-5-en-2-one.

### Spectroscopic Analysis

Spectroscopic techniques are essential for the identification and characterization of 6-Methylhept-5-en-2-one.

### Gas Chromatography-Mass Spectrometry (GC-MS)

- **Principle:** GC-MS is a powerful analytical method that combines the separating power of gas chromatography with the detection capabilities of mass spectrometry to identify different substances within a test sample.
- **Sample Preparation:** The sample of 6-Methylhept-5-en-2-one is typically dissolved in a volatile solvent.
- **GC Conditions:** A capillary column is used for separation. The oven temperature is programmed to ramp up to allow for the separation of components based on their boiling points and interactions with the stationary phase.
- **MS Conditions:** The separated components are then introduced into the mass spectrometer, where they are ionized, and the resulting fragments are detected. The mass spectrum of 6-Methylhept-5-en-2-one shows characteristic peaks that can be used for its identification.[2]

### Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Principle:** NMR spectroscopy provides detailed information about the structure of a molecule by observing and measuring the interaction of nuclear spins when placed in a powerful magnetic field.
- **Sample Preparation:** A small amount of the purified compound is dissolved in a deuterated solvent (e.g., CDCl<sub>3</sub>).
- **Data Acquisition:** Both <sup>1</sup>H and <sup>13</sup>C NMR spectra are typically acquired. The chemical shifts, coupling constants, and integration of the peaks provide a complete picture of the molecular

structure.

### Infrared (IR) Spectroscopy

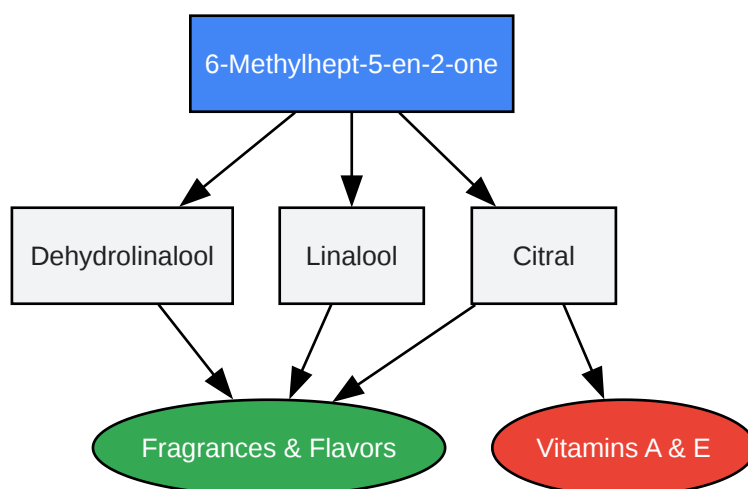
- **Principle:** IR spectroscopy measures the absorption of infrared radiation by the sample, which causes molecular vibrations. The absorption pattern is unique to the molecule and can be used to identify functional groups.
- **Sample Preparation:** The liquid sample can be analyzed directly as a thin film between salt plates (e.g., NaCl or KBr).
- **Characteristic Absorptions:** The IR spectrum of 6-Methylhept-5-en-2-one will show a strong absorption band corresponding to the carbonyl (C=O) stretch of the ketone group, typically around  $1715\text{ cm}^{-1}$ . Other characteristic peaks for C-H and C=C bonds will also be present.

## Biological Activity and Applications

6-Methylhept-5-en-2-one exhibits a range of biological activities. It has demonstrated antimicrobial properties against various bacteria and fungi.<sup>[6]</sup> In the field of agriculture and pest management, it is known to be an attractant for certain mosquito species.<sup>[13]</sup>

Its primary industrial application is as a key intermediate in the synthesis of various valuable compounds. It is a precursor for the production of dehydrolinalool, linalool, and citral, which are widely used in the fragrance and flavor industries.<sup>[8]</sup> Furthermore, these intermediates are essential for the synthesis of vitamins A and E.<sup>[8]</sup>

Diagram: Applications of 6-Methylhept-5-en-2-one



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Caption: Key chemical syntheses from 6-Methylhept-5-en-2-one.

## Safety and Handling

6-Methylhept-5-en-2-one is a flammable liquid and vapor.[9][11] It should be handled in a well-ventilated area, and sources of ignition should be avoided.[9] Protective equipment, including safety goggles and gloves, should be worn when handling the compound.[11] For detailed safety information, refer to the Safety Data Sheet (SDS).[9]

### Conclusion

6-Methylhept-5-en-2-one is a versatile chemical with significant industrial importance. Its well-defined physical and chemical properties, coupled with established synthetic routes, make it a valuable building block for a wide array of products in the fragrance, flavor, and pharmaceutical industries. Further research into its biological activities may unveil new applications in areas such as agriculture and medicine.

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